

Commercial Suppliers and Availability of Prasugrel-13C6: A Technical Guide

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Compound of Interest

Compound Name: Prasugrel-13C6

Cat. No.: B15557558

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial suppliers and availability of **Prasugrel-13C6**, a stable isotope-labeled internal standard crucial for pharmacokinetic and metabolic studies of the antiplatelet agent Prasugrel. This document is intended to serve as a resource for researchers, scientists, and drug development professionals requiring this compound for their studies.

Introduction to Prasugrel and its Labeled Analog

Prasugrel is a thienopyridine-class P2Y12 receptor antagonist that inhibits platelet activation and aggregation.[1] It is a prodrug that is metabolized in vivo to its active metabolite, which then irreversibly binds to the P2Y12 receptor on platelets.[2] **Prasugrel-13C6** is a stable isotope-labeled version of Prasugrel, where six carbon atoms have been replaced with the heavy isotope 13C. This labeling makes it an ideal internal standard for quantitative bioanalytical assays, such as liquid chromatography-mass spectrometry (LC-MS), allowing for precise measurement of Prasugrel and its metabolites in biological matrices.

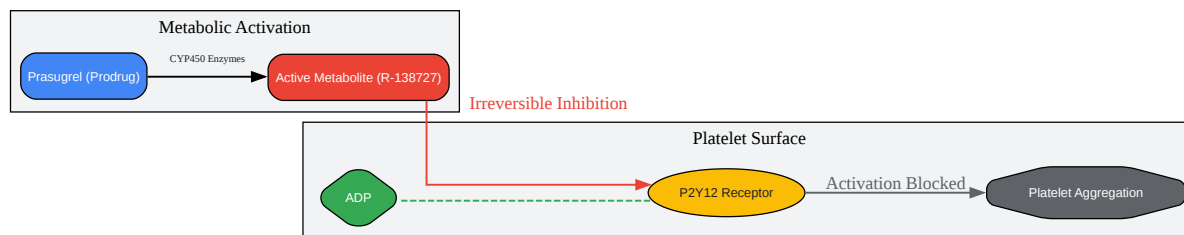
Commercial Availability of Prasugrel-13C6

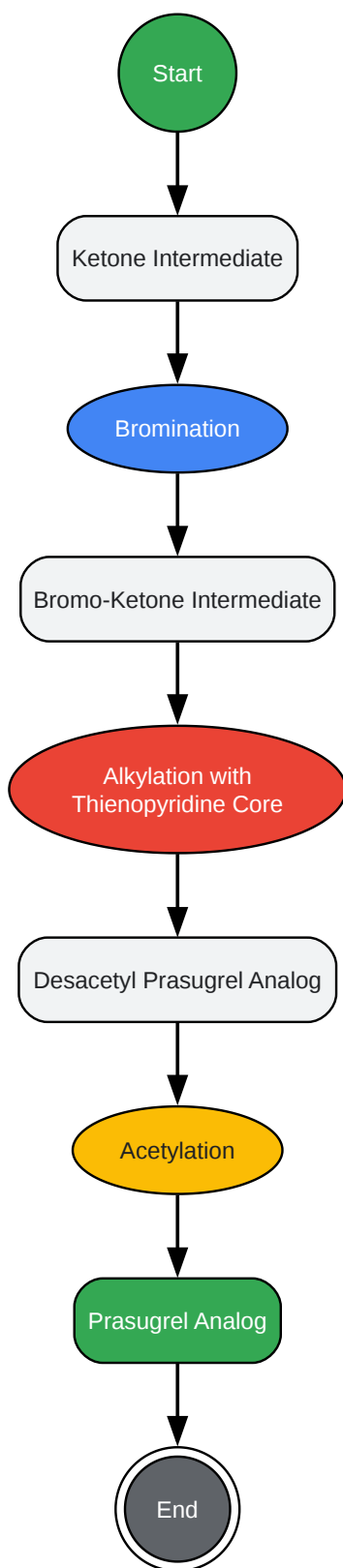
The following table summarizes the known commercial suppliers of **Prasugrel-13C6**. For the most accurate and up-to-date information on stock availability, purity, and pricing, it is highly recommended to contact the suppliers directly.

Supplier	Catalog Number	CAS Number	Molecular Formula	Availability
MedchemExpress	HY-15284S3	1261394-83-5	C14 ¹³ C6H20FNO3S	Get quote
Clearsynth	CS-EK-01222	1261394-83-5	Not Available	Please Enquire[3]
Simson Pharma Limited	Not explicitly listed for Prasugrel-13C6, but they offer [13C6]-Prasugrel Metabolite Derivative Hydrochloride (Mixture Of Diastereomers)	1287383-06-5 (unlabeled)	C21 ¹³ C6H29CIFNO5S	Custom Synthesis

Mechanism of Action: Prasugrel Signaling Pathway

Prasugrel, as a prodrug, undergoes metabolic activation to its active metabolite, R-138727. This active metabolite then selectively and irreversibly binds to the P2Y12 receptor on the surface of platelets. The binding of the active metabolite to the P2Y12 receptor blocks the binding of adenosine diphosphate (ADP), a key signaling molecule in platelet activation. By inhibiting the P2Y12 receptor, Prasugrel effectively blocks the downstream signaling cascade that leads to platelet aggregation and thrombus formation.[2][4][5]





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